

Navigating the Research Landscape of 6-Chloropyridine-2-carboximidamide: A Technical Guide

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Compound of Interest

Compound Name:	6-Chloropyridine-2-carboximidamide
CAS No.:	1011231-34-7
Cat. No.:	B3026552

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An In-depth Examination of the Availability, Properties, and Synthetic Utility of a Key Heterocyclic Building Block for Researchers, Scientists, and Drug Development Professionals.

In the intricate world of medicinal chemistry and organic synthesis, the pyridine scaffold remains a cornerstone for the development of novel therapeutics and functional materials.^[1] Its derivatives are integral to a vast array of biologically active compounds.^[1] Among these, **6-Chloropyridine-2-carboximidamide** and its related structures represent a critical class of intermediates, offering versatile handles for molecular elaboration. This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and key applications of the closely related and more readily available compound, 6-Chloropyridine-2-carboxylic acid amide, a crucial precursor in numerous synthetic endeavors.

Correct Nomenclature and Commercial Availability

It is important to clarify a point of nomenclature. While the query specified "**6-Chloropyridine-2-carboximidamide**," a thorough search of commercial supplier databases reveals that the

more commonly listed and available compound is 6-Chloropyridine-2-carboxylic acid amide, with the CAS Number 7059-61-2.[2][3][4] This amide is readily available from several major chemical suppliers, ensuring a reliable supply chain for research and development purposes.

For researchers looking to procure this compound, the following table summarizes its availability from prominent vendors:

Supplier	Product Name	CAS Number	Purity/Grades	Available Quantities
Sigma-Aldrich	6-Chloropyridine-2-carboxylic acid amide	7059-61-2	AldrichCPR	1g, 5g
BLD Pharm	6-Chloropyridine-2-carboxylic acid amide	7059-61-2	N/A	Inquire
ChemicalBook	6-Chloropyridine-2-carboxylic acid amide	7059-61-2	For R&D use only	Inquire

Note: Availability and quantities are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Physicochemical Properties and Safety Data

Understanding the fundamental properties of a chemical is paramount for its safe handling and successful application in experimental work. 6-Chloropyridine-2-carboxylic acid amide is a solid at room temperature. For detailed safety and handling information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.[5]

Key Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat when handling this compound.

- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water. If inhaled, move to fresh air. If swallowed, seek medical attention.[5]

Synthetic Utility and Applications in Drug Discovery

The true value of 6-Chloropyridine-2-carboxylic acid amide lies in its versatility as a synthetic intermediate. The pyridine ring, activated by the electron-withdrawing chloro and carboxamide groups, is amenable to a variety of chemical transformations. The carboxamide functional group can be hydrolyzed to the corresponding carboxylic acid, which in turn can be converted to a range of other functional groups. The chlorine atom can be displaced through nucleophilic aromatic substitution, allowing for the introduction of diverse substituents.

This synthetic flexibility has led to the incorporation of the 6-chloropyridine-2-carboxamide scaffold and its derivatives into a multitude of research areas, particularly in the quest for new therapeutic agents.

Role in the Development of Novel Antimicrobial Agents

Pyridine carboxamide derivatives have shown significant promise as antimicrobial agents.[6] Research has demonstrated that modifications of the pyridine core can lead to compounds with potent activity against various pathogens. For example, the synthesis of chiral macrocyclic and linear pyridine carboxamides has yielded compounds with significant antibacterial and antifungal properties.[6] The general structure-activity relationship (SAR) suggests that the pyridine and amide moieties are crucial for antimicrobial activity.[6]

Application in Antitubercular Drug Discovery

The fight against tuberculosis has also benefited from research into pyridine carboxamide derivatives.[7] Synthetic strategies often involve the conversion of a pyrazinoic acid to an acyl chloride, followed by reaction with various amines to generate a library of pyrazine-2-carboxamides for screening.[7] While not a direct application of 6-chloropyridine-2-

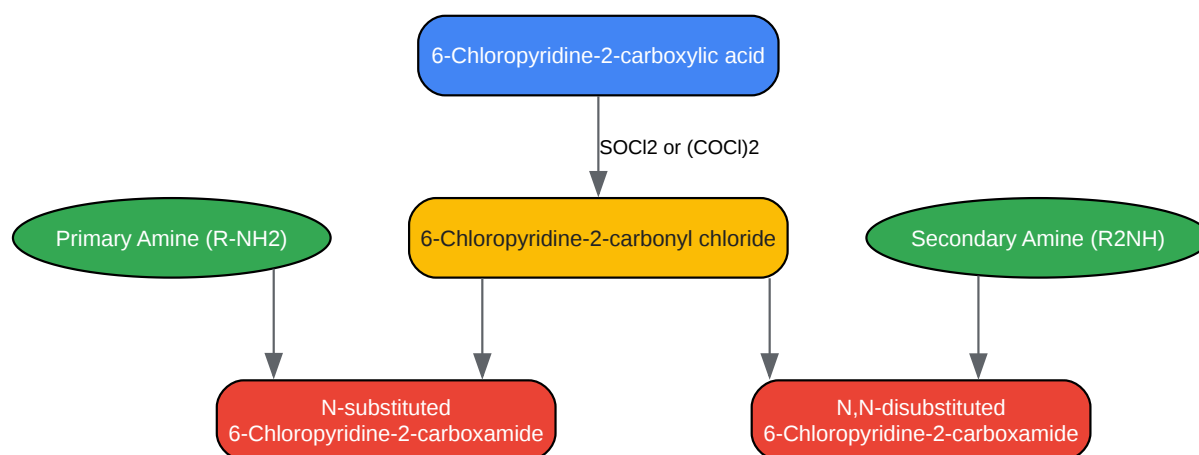
carboxamide, this highlights the importance of the broader class of chloro-substituted heterocyclic carboxamides in developing new treatments for infectious diseases.

Use in the Synthesis of Kinase Inhibitors

Pyridine carboxamide scaffolds are also prevalent in the design of kinase inhibitors for cancer therapy. The ability to readily modify the pyridine ring allows for the fine-tuning of interactions with the kinase active site, leading to potent and selective inhibitors.

Synthetic Workflow: From Carboxylic Acid to Diverse Amides

A common synthetic route involving a related starting material, 6-chloropyridine-2-carboxylic acid, illustrates the pathway to generating a variety of amide derivatives. This workflow is fundamental to creating compound libraries for drug screening.



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Caption: General synthetic scheme for the preparation of amide derivatives.

This diagram illustrates a common and effective one-pot synthesis of amides from carboxylic acids using thionyl chloride (SOCl₂) for activation.[8]

Conclusion

While "**6-Chloropyridine-2-carboximidamide**" may not be a readily available commercial product, the closely related 6-Chloropyridine-2-carboxylic acid amide (CAS 7059-61-2) is a commercially accessible and synthetically valuable building block. Its utility in the synthesis of diverse heterocyclic compounds makes it a key resource for researchers in drug discovery and materials science. A thorough understanding of its properties, safe handling procedures, and synthetic potential is essential for leveraging this versatile intermediate to its full potential in the laboratory.

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